

HaXS8 chemical properties and structure

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Compound of Interest

Compound Name: HaXS8

Cat. No.: B15544436

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An In-depth Technical Guide to **HaXS8**: A Chemical Inducer of Protein Dimerization

For Researchers, Scientists, and Drug Development Professionals

Introduction

HaXS8 is a synthetic, cell-permeable small molecule that functions as a chemical inducer of dimerization (CID). It is specifically designed to covalently and irreversibly crosslink two proteins of interest that have been respectively tagged with a SNAP-tag and a HaloTag. This powerful tool allows for the precise control of protein-protein interactions within a cellular context, enabling researchers to manipulate a variety of biological processes with temporal and dose-dependent accuracy. This guide provides a comprehensive overview of the chemical properties, structure, and applications of **HaXS8**.

Chemical Properties and Structure

HaXS8 is a bifunctional molecule composed of three key components: an O6-benzylguanine moiety that serves as a substrate for the SNAP-tag, a chloroalkane group that acts as a substrate for the HaloTag, and a flexible linker that connects these two reactive groups. The covalent nature of the bonds formed with both tags ensures a stable and irreversible dimerization of the target proteins.^{[1][2]}

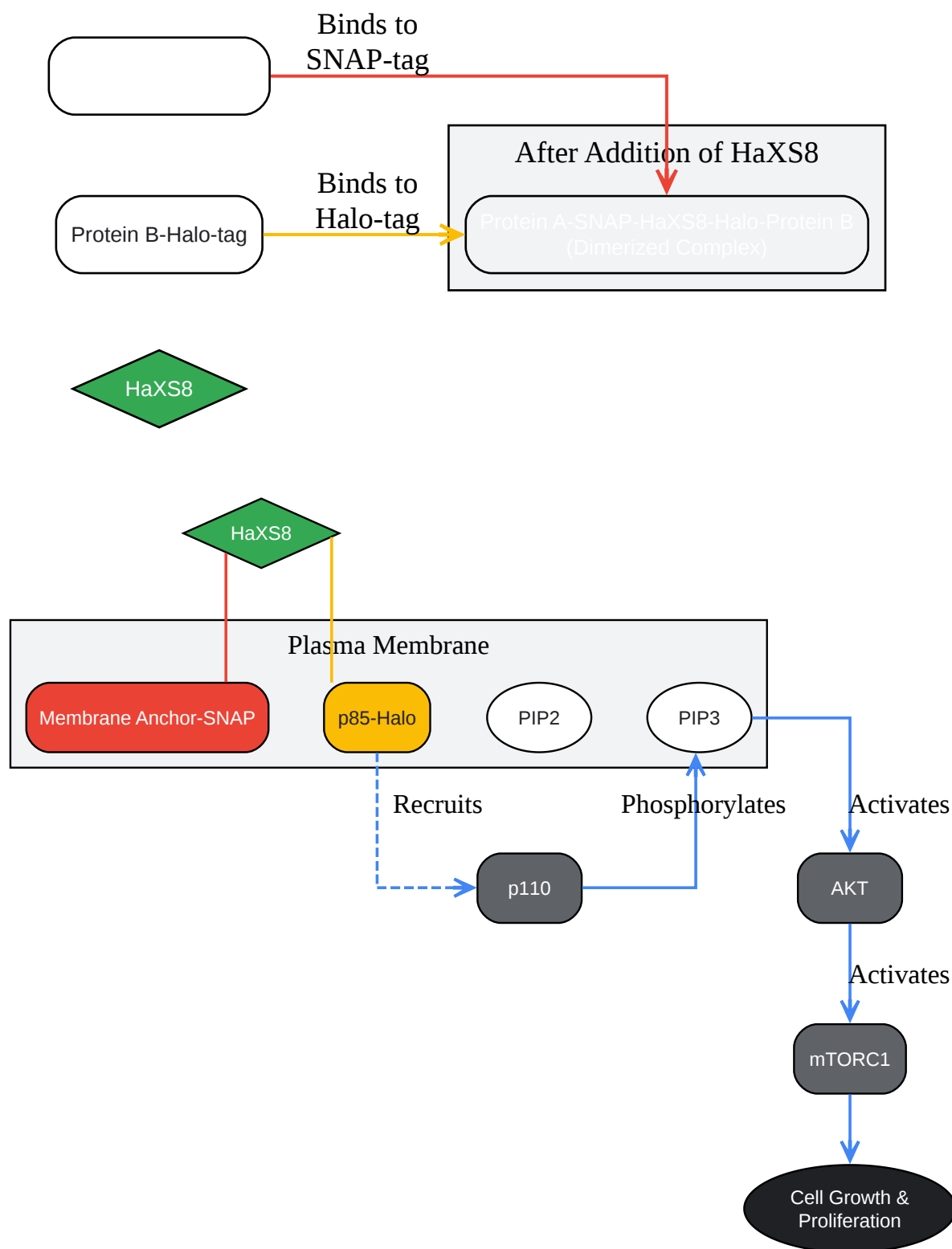
The full chemical name for **HaXS8** is N-[[4-[[[(2-Amino-9-H-purin-6-yl)oxy]methyl]phenyl]methyl]-2-[4-[(18-chloro-3,6,9,12-tetraoxaoctadec-1yl)oxy]-2,3,5,6-tetrafluorophenoxy]acetamide].^[3]

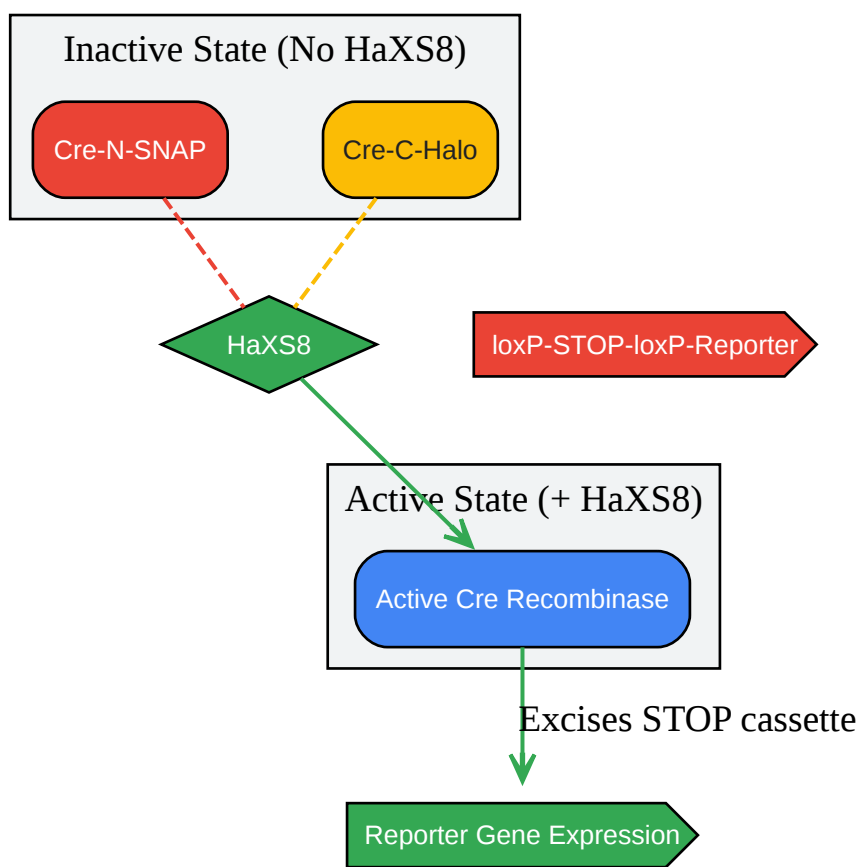
Physicochemical Properties

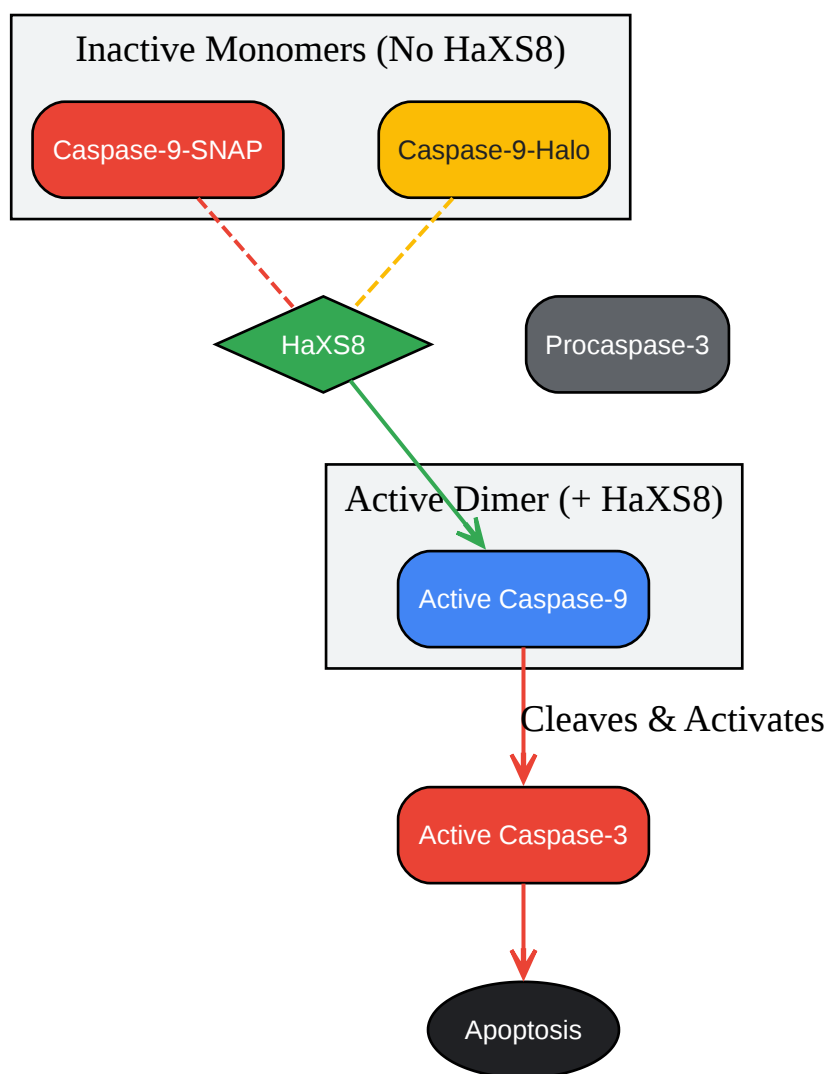
Property	Value	Reference
Chemical Formula	C35H43ClF4N6O8	[4] [5]
Molecular Weight	787.2 g/mol	[4] [5]
CAS Number	2080306-25-6	[4] [5]
Solubility	Soluble up to 100 mM in DMSO	[4] [5]
Storage	Store at -20°C	[4] [5]
Purity	≥90%	[4] [5]

Mechanism of Action

The functionality of **HaXS8** is predicated on the specific and covalent reaction of its two ends with their respective protein tags. The O6-benzylguanine portion of **HaXS8** irreversibly binds to the SNAP-tag, while the chloroalkane end reacts with the HaloTag. When two proteins of interest are fused to these tags, the addition of **HaXS8** brings them into close proximity and locks them together. This induced dimerization can be used to trigger a variety of cellular events that are dependent on protein-protein interactions.







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